

Application Note: Mass Spectrometry Analysis of 1,8-Dioxacyclotetradecane-2,9-dione

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Compound of Interest

Compound Name: 1,8-Dioxacyclotetradecane-2,9-dione

Cat. No.: B1248240

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Introduction

1,8-Dioxacyclotetradecane-2,9-dione is a macrocyclic ester with the chemical formula $C_{12}H_{20}O_4$ and a molecular weight of approximately 228.28 g/mol. [1][2][3] As a member of the cyclic dione family, its characterization is crucial in various fields, including polymer chemistry and drug discovery, where macrocycles are of increasing interest. Mass spectrometry is a powerful analytical technique for the identification and structural elucidation of such compounds. This application note provides a detailed protocol for the analysis of **1,8-dioxacyclotetradecane-2,9-dione** using mass spectrometry, focusing on providing a reproducible experimental workflow and outlining the expected fragmentation patterns.

Principle of Analysis

The mass spectrometry analysis of **1,8-dioxacyclotetradecane-2,9-dione** typically involves an initial ionization of the molecule, followed by mass-to-charge ratio (m/z) analysis of the parent ion and its subsequent fragment ions. Electron ionization (EI) or softer ionization techniques like electrospray ionization (ESI) can be employed. The resulting mass spectrum provides a molecular fingerprint, allowing for confirmation of the molecular weight and deduction of the compound's structure through the analysis of its fragmentation pathway.

Applications

- **Quality Control:** Ensuring the purity and identity of synthesized **1,8-dioxacyclotetradecane-2,9-dione**.
- **Impurity Profiling:** Identifying and quantifying by-products or degradation products in bulk material or formulated products.
- **Reaction Monitoring:** Tracking the progress of chemical reactions involving the synthesis or modification of **1,8-dioxacyclotetradecane-2,9-dione**.
- **Metabolite Identification:** In a drug development context, identifying potential metabolites of derivatives of this macrocycle.

Experimental Protocols

1. Sample Preparation

Proper sample preparation is critical for obtaining high-quality mass spectra.

- **Standard Solution Preparation:**
 - Accurately weigh approximately 1 mg of **1,8-dioxacyclotetradecane-2,9-dione**.
 - Dissolve the compound in 1 mL of a suitable organic solvent such as methanol, acetonitrile, or dichloromethane to create a stock solution of 1 mg/mL.
 - From the stock solution, prepare a working solution with a concentration range of 1-10 µg/mL by diluting with the appropriate solvent. The optimal concentration may vary depending on the mass spectrometer's sensitivity.
- **Sample Matrix Considerations:**
 - For direct infusion analysis, ensure the solvent is compatible with the ionization source.
 - For hyphenated techniques like GC-MS or LC-MS, the solvent should be compatible with the chromatographic system.
 - Avoid non-volatile buffers or salts, especially for ESI-MS, as they can cause ion suppression and contaminate the instrument.^[4]

2. Instrumentation and Analytical Conditions

The following are general starting conditions for different mass spectrometry techniques. Optimization may be required.

A. Gas Chromatography-Mass Spectrometry (GC-MS)

- Gas Chromatograph:
 - Column: A non-polar column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
 - Inlet Temperature: 250 °C
 - Oven Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at a rate of 15 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (Electron Ionization - EI):
 - Ion Source Temperature: 230 °C
 - Ionization Energy: 70 eV
 - Mass Range: m/z 40-400
 - Scan Rate: 2 scans/second

B. Liquid Chromatography-Mass Spectrometry (LC-MS)

- Liquid Chromatograph:
 - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 3.5 μ m particle size).
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid

- Gradient: Start with 50% B, increase to 95% B over 10 minutes, hold for 2 minutes, and then return to initial conditions.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Mass Spectrometer (Electrospray Ionization - ESI):
 - Ionization Mode: Positive
 - Capillary Voltage: 3.5 kV
 - Drying Gas Temperature: 325 °C
 - Drying Gas Flow: 8 L/min
 - Nebulizer Pressure: 35 psi
 - Mass Range: m/z 50-500

3. Data Analysis

- Molecular Ion Identification: Identify the molecular ion peak ($[M]^+$ for EI or $[M+H]^+$, $[M+Na]^+$ for ESI) corresponding to the molecular weight of **1,8-dioxacyclotetradecane-2,9-dione** (228.28 g/mol).
- Fragmentation Analysis: Analyze the fragment ions to confirm the structure. Propose fragmentation mechanisms consistent with the observed peaks.
- Quantification: If quantitative analysis is required, construct a calibration curve using standard solutions of known concentrations.

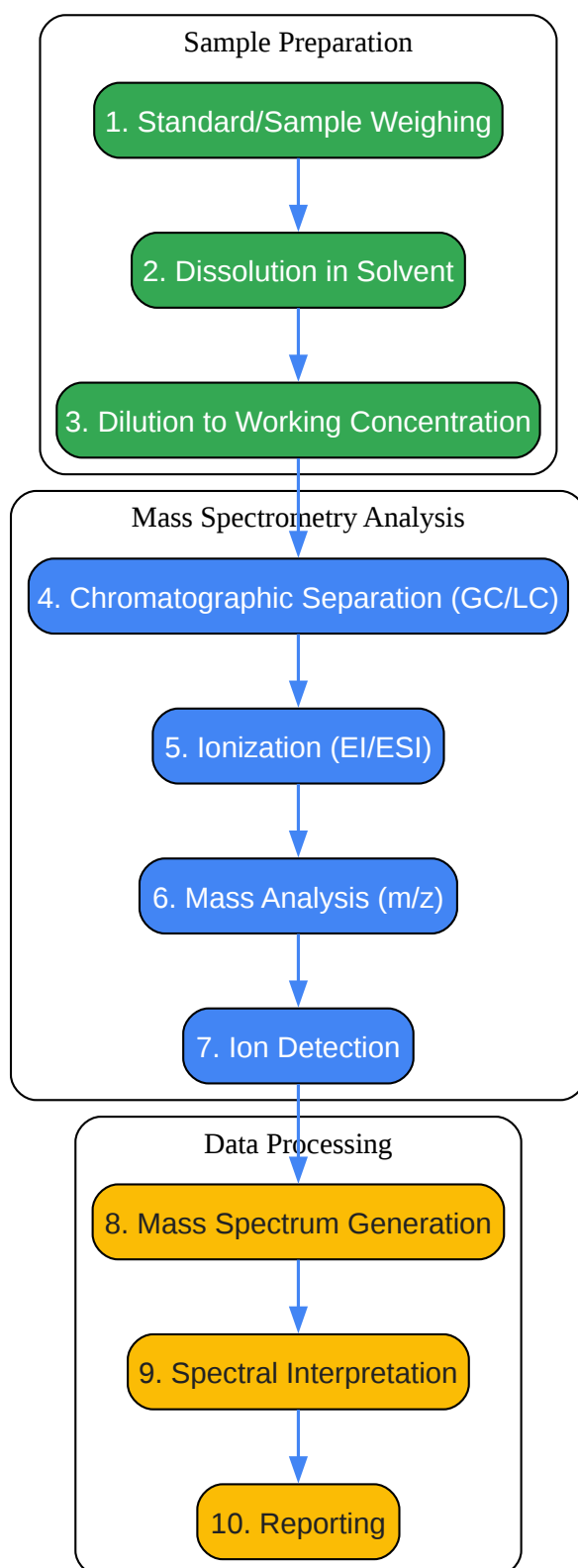
Quantitative Data

The following table summarizes the expected m/z values for the molecular ion and key fragment ions of **1,8-dioxacyclotetradecane-2,9-dione**.

Ion	Proposed Formula	Calculated m/z	Ion Type
[M] ⁺ •	C ₁₂ H ₂₀ O ₄	228.1362	Molecular Ion (EI)
[M+H] ⁺	C ₁₂ H ₂₁ O ₄	229.1434	Protonated Molecule (ESI)
[M+Na] ⁺	C ₁₂ H ₂₀ O ₄ Na	251.1254	Sodium Adduct (ESI)
Fragment 1	C ₆ H ₁₀ O ₂	114.0681	Fragment Ion
Fragment 2	C ₅ H ₈ O	84.0575	Fragment Ion
Fragment 3	C ₄ H ₆ O ₂	86.0368	Fragment Ion

Visualizations

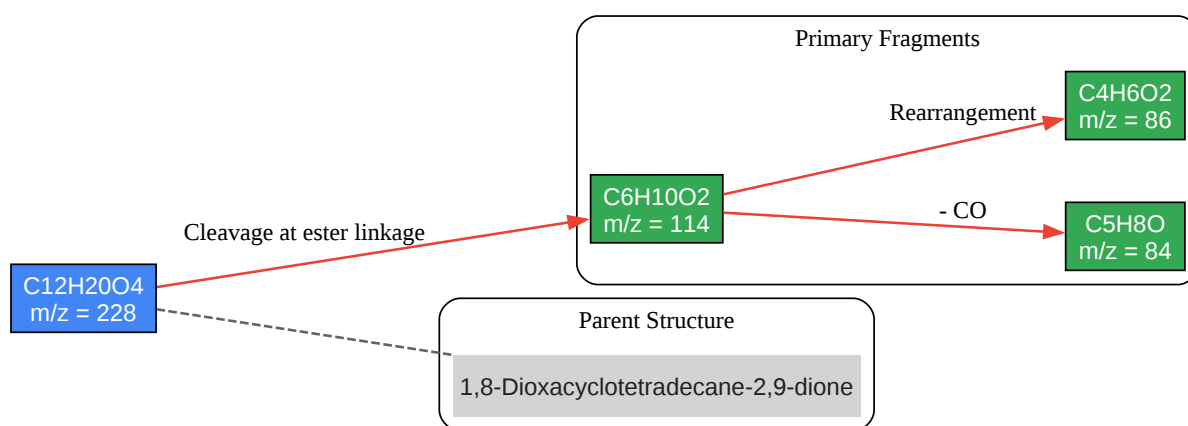
Experimental Workflow



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Caption: Experimental workflow for the mass spectrometry analysis of **1,8-dioxacyclotetradecane-2,9-dione**.

Proposed Fragmentation Pathway



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Caption: Proposed fragmentation of **1,8-dioxacyclotetradecane-2,9-dione** in mass spectrometry.

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References

- 1. 1,8-Dioxacyclotetradecane-2,9-dione | 1020-83-3 | BAA02083 [biosynth.com]
- 2. 1,8-Dioxacyclotetradecane-2,9-dione | $C_{12}H_{20}O_4$ | CID 10868051 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 1,8-dioxacyclotetradecane-2,9-dione | CAS#:1020-83-3 | Chemsrsc [chemsrc.com]
- 4. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
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